

# AMG319 phosphoinositide-3 kinase delta inhibitor

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: AMG319

CAS No.: 1608125-21-8

Cat. No.: S548989

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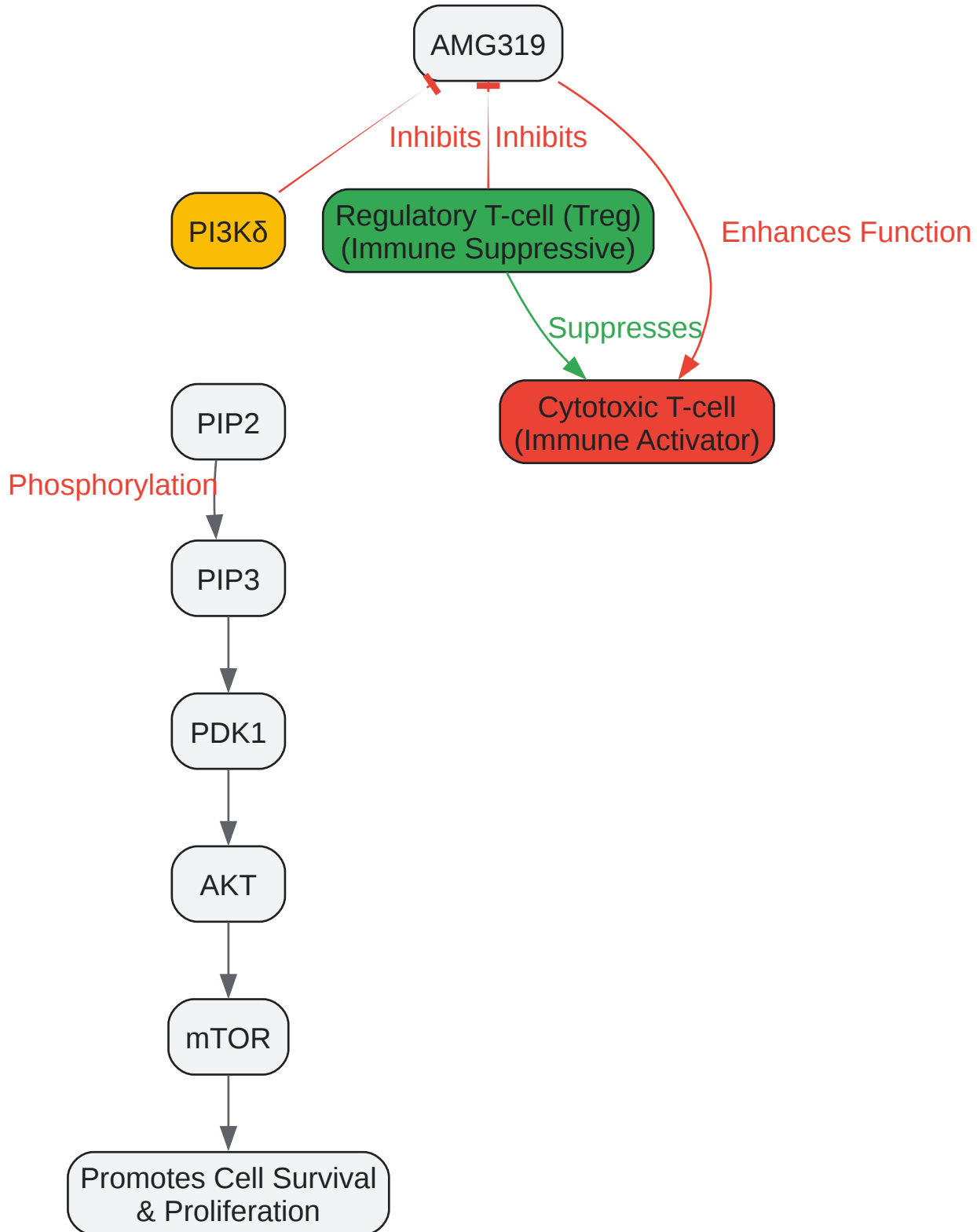
## Mechanism of Action and Biochemical Profile

AMG 319 selectively targets the PI3K $\delta$  isoform, which is primarily expressed in leukocytes and plays a critical role in B-cell and T-cell signaling, activation, and proliferation [1].

- **Primary Mechanism:** Inhibition of PI3K $\delta$  blocks the phosphorylation of phosphatidylinositol 4,5-bisphosphate (PIP2) to phosphatidylinositol 3,4,5-trisphosphate (PIP3) [1]. This downstream signaling cascade suppresses the AKT/mTOR pathway, reducing cell proliferation and enhancing apoptosis in malignant B-cells [2] [3].
- **Immunomodulatory Effects:** In the tumor microenvironment, AMG 319 reduces the number and suppressive function of regulatory T cells (Tregs). This loss of inhibition allows cytotoxic T cells to mount a more robust anti-tumour immune response, characterized by increased production of cytokines and cytolytic molecules like IFN- $\gamma$ , Granzyme B, and Perforin [4] [5].

The diagram below illustrates the signaling pathway and immunomodulatory effects of AMG 319:

## AMG 319 Inhibition of the PI3K $\delta$ Signaling Pathway



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AMG 319 inhibits PI3K $\delta$ , blocking pro-survival signals in cancer cells and reducing Treg-mediated suppression to enhance cytotoxic T-cell activity.

## Quantitative Biochemical and Cellular Data

The potency and selectivity of AMG 319 have been characterized through detailed enzyme and cellular assays.

**Table 1: In Vitro Biochemical and Cellular Activity of AMG 319 [6]**

Parameter	Target	IC <sub>50</sub> Value	Description
Enzyme Potency	PI3K $\delta$	18 nM	Primary target inhibition in enzyme assays.
Enzyme Selectivity	PI3K $\gamma$	850 nM	~47-fold selective over PI3K $\gamma$ .
	PI3K $\alpha$ & PI3K $\beta$	>47-fold selective	Significantly higher selectivity over $\alpha$ and $\beta$ isoforms.
Cellular Activity	B-cell Proliferation	8.6 nM	Inhibits anti-IgM/CD40L-induced proliferation.
	pAkt Reduction	1.5 nM	Potently reduces levels of phosphorylated Akt (pAkt) in cells.

**Table 2: In Vivo Efficacy of AMG 319 [6]**

Model	Dose & Route	Effect
Female Lewis Rat	3 mg/kg (p.o.)	88% inhibition of the Keyhole Limpet Hemocyanin (KLH)-induced inflammatory response.
Transgenic (IgMm) Mouse	Not Fully Specified (p.o.)	Inhibition of <i>in vivo</i> pAKT with an IC <sub>50</sub> of 1.9 nM.

## Key Experimental Protocols

For researchers aiming to evaluate PI3K $\delta$  inhibitors, understanding the standard methodologies is crucial.

### PI3K Enzyme Assay [6]

This **AlphaScreen-based assay** measures the inhibition of lipid kinase activity for PI3K isoforms.

- **Procedure:**
  - **Reaction Setup:** Incubate the PI3K enzyme (e.g., 1.6 nM PI3K $\delta$ ) with substrate (PIP2) and ATP in a Tris-HCl buffer (pH 7.0) containing MgCl<sub>2</sub> and sodium cholate. Test compounds are serially diluted in DMSO.
  - **Reaction Execution:** The enzyme reaction is allowed to proceed at room temperature for 20 minutes.
  - **Detection:** The reaction is quenched by adding a detection mix containing streptavidin-donor beads and biotinylated-IP4. Subsequently, a PIP3-binding protein and anti-GST-acceptor beads are added.
  - **Quantification:** After a 1.5-hour incubation in the dark, the plate is read on a plate reader (e.g., Envision). Signal generation relies on the energy transfer between donor and acceptor beads, which occurs only if the PIP3 product is present.
- **Key Reagents:** Recombinant PI3K isoforms, PIP2, ATP, anti-GST AlphaScreen beads.

### B-cell Proliferation Assay [6]

This **cellular assay** evaluates the functional consequences of PI3K $\delta$  inhibition.

- **Procedure:**
  - **Cell Stimulation:** Isolated B-cells are stimulated with agents like anti-IgM and CD40L to activate the B-cell receptor (BCR) and PI3K $\delta$  pathway.
  - **Compound Treatment:** Cells are treated with a concentration range of AMG 319.
  - **Proliferation Measurement:** After a defined period (typically 48-72 hours), cell proliferation is quantified using methods like [<sup>3</sup>H]-thymidine incorporation or CFSE dilution.
- **Output:** IC<sub>50</sub> value for inhibition of proliferation.

## Clinical Trial Findings and Challenges

AMG 319 has been evaluated in several clinical trials, revealing both its potential and its primary developmental challenge.

**Table 3: Summary of Key Clinical Trials with AMG 319**

Trial Identifier / Context	Phase	Condition	Key Findings
NCT01300026 [2]	I/II	Relapsed/Refractory Lymphoid Malignancies	Initial first-in-human study to assess safety and tolerability.
NCT02540928 [2] [6]	II	Head and Neck Squamous-Cell Carcinoma (HNSCC)	Terminated. Demonstrated immunomodulatory effects but high rate of irAEs.

| **Nature 2022 Trial [4] [5]** | II | HNSCC (Neoadjuvant) | **Efficacy:** Reduced tumor Tregs, enhanced T-cell cytotoxicity. **Toxicity:** irAEs (rash, diarrhea, transaminitis) in 12/21 patients, leading to treatment discontinuation. |

A central finding from a 2022 Phase II trial in head and neck cancer patients was that AMG 319 treatment caused rapid and significant immune-related adverse events (irAEs) [4] [5]. This was mechanistically linked to a systemic reduction in regulatory T cells (Tregs), which was also observed in mouse models [4]. Subsequent research in mice suggested that **intermittent dosing regimens** could decrease tumor growth without inducing the pathogenic T-cells in the colon that drive toxicity, pointing to a potential path forward for this class of drugs [4] [5].

## Technical and Safety Considerations

- **Cardiovascular Safety Profiling:** A retrospective analysis highlighted that restraint-based methods for ECG monitoring in toxicology studies failed to detect QTc prolongation caused by AMG 319, which was identified using unrestrained telemetry methods. This underscores the importance of using sensitive, telemetry-based assessments for accurate cardiovascular risk evaluation [7].
- **Future Directions:** The promising immunomodulatory effects of AMG 319 are tempered by its toxicity profile. Future research should focus on **intermittent dosing schedules** [4] [5] and **combination therapies** to improve the therapeutic window.

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To cite this document: Smolecule. [AMG319 phosphoinositide-3 kinase delta inhibitor]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548989#amg319-phosphoinositide-3-kinase-delta-inhibitor>]

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